

P-18 proper disposal procedures

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Compound of Interest		
Compound Name:	P-18	
Cat. No.:	B1577197	Get Quote

Proper disposal of chemical waste is paramount for ensuring laboratory safety and environmental protection. This document provides essential, step-by-step guidance for the proper disposal of **P-18**, a substance identified as a formulation of Polyaluminium Chloride (PAC). **P-18** is a corrosive chemical that requires careful handling and adherence to hazardous waste regulations.[1][2][3]

Researchers, scientists, and drug development professionals must handle **P-18** with caution, utilizing appropriate personal protective equipment (PPE) at all times.[4][5] This includes safety goggles, gloves, and lab coats.[3] All procedures should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6][7]

Immediate Safety and Handling

Before beginning any procedure involving **P-18**, ensure that you have reviewed the specific Safety Data Sheet (SDS) for the product you are using.[5][7] In case of accidental exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15-20 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.[3][4]
- Skin Contact: Remove contaminated clothing and rinse the affected area with water for at least 15 minutes.[1]
- Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.[2]



Step-by-Step Disposal Procedure

The disposal of **P-18** must comply with federal, state, and local regulations for hazardous waste.[6][8] Given its corrosive nature and potential for acute toxicity, it is prudent to handle it as a "P-listed" or acutely toxic waste, which has more stringent disposal requirements.[9][10] [11]

- Designate as Hazardous Waste: As soon as P-18 is no longer needed, it must be declared a
 waste. Do not dispose of it down the drain or in regular trash.[8][12]
- Container Selection:
 - Use a compatible container for waste accumulation. The original container is often a good choice.[13] Plastic containers are generally preferred over glass to minimize the risk of breakage.[8][14]
 - Ensure the container is in good condition, with no leaks or cracks, and has a tightly sealing cap.[12][13]
 - For acutely toxic wastes ("P-listed"), the accumulation container must not exceed one quart (approximately one liter) in volume.[9][10][11][14]
- Labeling:
 - Affix a hazardous waste tag to the container as soon as the first drop of waste is added.[8]
 [12]
 - The label must include the words "Hazardous Waste," the full chemical name ("Waste Polyaluminium Chloride (P-18)"), and the specific hazard characteristics (e.g., Corrosive, Toxic).[8][9]
 - Do not use abbreviations or chemical formulas.[8]
- · Waste Accumulation and Storage:
 - Store the waste container in a designated Satellite Accumulation Area (SAA) at or near the point of generation.[13][14]



- Keep the waste container closed at all times, except when adding waste.[12][13]
- Segregate the P-18 waste from other incompatible materials. P-18 is incompatible with bases (alkaline materials) and strong oxidizers.[1][4] Store acids and bases in separate secondary containment bins.[15]
- Disposal of Contaminated Materials:
 - Any materials contaminated with P-18, such as gloves, pipette tips, and weighing boats, must also be disposed of as hazardous waste.
 - Collect these solid waste materials in a sealed plastic bag or a puncture-resistant container, which must also be labeled as hazardous waste and kept within the one-quart accumulation limit.[9][15]
 - Empty Containers: Empty containers that held P-18 must be treated as hazardous waste and should not be rinsed or reused.[6][9] If triple-rinsing is performed, the rinsate must be collected and disposed of as hazardous waste.[9][12]
- Requesting Waste Pickup:
 - Once the waste container is full or the accumulation time limit is approaching (typically 12 months, but can be shorter), contact your institution's Environmental Health and Safety (EHS) department to schedule a waste pickup.[12][14]
 - Do not exceed the accumulation limit of one quart for P-listed waste. Once this limit is reached, EHS must remove the waste within three days.[14]

Quantitative Data and Regulatory Requirements

The following table summarizes key quantitative limits and requirements for the disposal of acutely hazardous chemical waste, applicable to **P-18**.

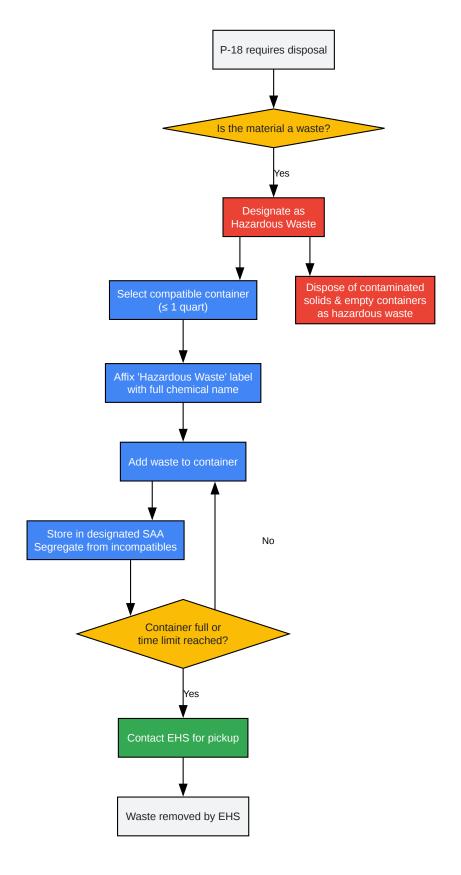


Parameter	Requirement	Source
EPA Waste Category	P-List (Acutely Hazardous)	[9][10]
Accumulation Volume Limit	≤ 1 quart (approx. 1 liter)	[9][10][11][14]
pH of Waste Stream	If aqueous, likely ≤ 2 (Corrosive)	[16]
Container Material	Chemically compatible (Plastic preferred)	[8][13][14]
Labeling Requirement	"Hazardous Waste", full chemical name, hazards	[8][9]
Storage Location	Satellite Accumulation Area (at point of generation)	[13][14]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **P-18**.





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Caption: Workflow for proper disposal of **P-18** hazardous waste.



Disclaimer: This document provides general guidance based on available safety information for Polyaluminium Chloride and standard procedures for hazardous waste. It is not a substitute for the specific Safety Data Sheet (SDS) provided by the manufacturer or the waste disposal protocols established by your institution. Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal instructions.

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